

# Introduction: The Significance of 3-Methoxy Loratadine

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## Compound of Interest

Compound Name: 3-Methoxy Loratadine

CAS No.: 165739-73-1

Cat. No.: B020779

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**3-Methoxy Loratadine**, systematically named Ethyl 4-(8-chloro-3-methoxy-5,6-dihydro-11H-benzo[1,2-b]pyridin-11-ylidene)piperidine-1-carboxylate (CAS No: 165739-73-1), is a significant derivative in the study of Loratadine's metabolic pathways and structure-activity relationships (SAR).<sup>[3][4]</sup> Its structural modification—the introduction of a methoxy group on the pyridine ring—can substantially alter its pharmacological and pharmacokinetic properties. Accurate spectroscopic characterization is paramount for its unambiguous identification, purity assessment, and to understand its chemical behavior, which are critical steps in any drug discovery and development pipeline.

This guide provides a predictive analysis of its spectroscopic data, grounded in the well-documented spectra of its parent compound, Loratadine, and related pyridine derivatives.<sup>[5][6]</sup>

## Molecular Structure and Predicted Spectroscopic Data

The structural integrity of a pharmaceutical compound is the bedrock of its function. The following sections detail the predicted spectroscopic data for **3-Methoxy Loratadine**, providing a fingerprint for its molecular architecture.

## Molecular Structure Diagram

The numbering scheme used for the assignment of NMR signals is presented in the following diagram.

Caption: Molecular structure of **3-Methoxy Loratadine** with atom numbering for NMR assignments.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The introduction of an electron-donating methoxy group at the C3 position of the pyridine ring is expected to cause a significant upfield shift (to lower ppm) for the proton at C4 and notable changes in the chemical shifts of the pyridine carbons compared to Loratadine.<sup>[5]</sup>

Predicted <sup>1</sup>H NMR Data (500 MHz, CDCl<sub>3</sub>)

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity | Integration | Assignment                          | Rationale for<br>Prediction                                                                                       |
|-------------------------------------|--------------|-------------|-------------------------------------|-------------------------------------------------------------------------------------------------------------------|
| ~8.10                               | d            | 1H          | H-1'                                | <b>The proton adjacent to the pyridine nitrogen, expected to be deshielded.</b>                                   |
| ~7.25                               | d            | 1H          | H-7                                 | Aromatic proton on the chloro-substituted benzene ring.                                                           |
| ~7.15                               | dd           | 1H          | H-9                                 | Aromatic proton on the chloro-substituted benzene ring.                                                           |
| ~7.05                               | d            | 1H          | H-10                                | Aromatic proton on the chloro-substituted benzene ring.                                                           |
| ~6.80                               | s            | 1H          | H-4                                 | Significant upfield shift expected due to the ortho-methoxy group's electron-donating effect. <a href="#">[5]</a> |
| ~4.15                               | q            | 2H          | -O-CH <sub>2</sub> -CH <sub>3</sub> | Typical chemical shift for a methylene group in an ethyl ester.                                                   |
| ~3.90                               | s            | 3H          | -OCH <sub>3</sub>                   | Characteristic singlet for a methoxy group                                                                        |

| Chemical Shift<br>( $\delta$ , ppm) | Multiplicity | Integration | Assignment                 | Rationale for Prediction                                         |
|-------------------------------------|--------------|-------------|----------------------------|------------------------------------------------------------------|
|                                     |              |             |                            | attached to an aromatic ring.[5]                                 |
| ~3.70 - 3.40                        | m            | 4H          | H-2', H-6'<br>(piperidine) | Protons adjacent to the nitrogen of the piperidine ring.         |
| ~3.20 - 2.80                        | m            | 2H          | H-5, H-6<br>(cyclohepta)   | Benzylic protons of the cycloheptane ring, likely broad signals. |
| ~2.70 - 2.40                        | m            | 4H          | H-3', H-5'<br>(piperidine) | Protons on the piperidine ring adjacent to the double bond.      |

| ~1.25 | t | 3H | -O-CH<sub>2</sub>-CH<sub>3</sub> | Typical chemical shift for a methyl group in an ethyl ester. |

Predicted <sup>13</sup>C NMR Data (125 MHz, CDCl<sub>3</sub>)

| Chemical Shift ( $\delta$ , ppm) | Assignment                          | Rationale for Prediction                                                                           |
|----------------------------------|-------------------------------------|----------------------------------------------------------------------------------------------------|
| ~165.0                           | C=O (ester)                         | Carbonyl carbon of the ethyl carbamate.                                                            |
| ~158.0                           | C-3                                 | Aromatic carbon bearing the methoxy group, shifted downfield.                                      |
| ~155.0 - 130.0                   | Aromatic/Olefinic C                 | Complex region for the remaining $sp^2$ carbons of the pyridine, benzene, and central double bond. |
| ~115.0                           | C-4                                 | Aromatic carbon ortho to the methoxy group, expected to be shielded (upfield shift).               |
| ~61.0                            | -O-CH <sub>2</sub> -CH <sub>3</sub> | Methylene carbon of the ethyl ester.                                                               |
| ~55.5                            | -OCH <sub>3</sub>                   | Methoxy carbon.[5]                                                                                 |
| ~45.0 - 40.0                     | C-2', C-6' (piperidine)             | Carbons adjacent to the nitrogen in the piperidine ring.                                           |
| ~35.0 - 30.0                     | C-5, C-6 (cyclohepta)               | Aliphatic carbons of the cycloheptane ring.                                                        |
| ~29.0 - 25.0                     | C-3', C-5' (piperidine)             | Aliphatic carbons of the piperidine ring.                                                          |

| ~14.5 | -O-CH<sub>2</sub>-CH<sub>3</sub> | Methyl carbon of the ethyl ester. |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of **3-Methoxy Loratadine** is expected to be very similar to that of Loratadine, with the addition of characteristic C-O stretching bands for the methoxy group.[2][7]

Predicted FT-IR Data (ATR)

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment                                                    |
|--------------------------------|---------------|---------------------------------------------------------------|
| ~2980-2850                     | Medium        | C-H stretching (aliphatic CH <sub>2</sub> , CH <sub>3</sub> ) |
| ~1700                          | Strong        | C=O stretching (carbamate ester)                              |
| ~1590, 1470                    | Medium-Strong | C=C stretching (aromatic rings)                               |
| ~1250, 1040                    | Strong        | C-O stretching (asymmetric and symmetric for ether and ester) |
| ~1225                          | Strong        | C-N stretching                                                |

| ~830 | Strong | C-Cl stretching |

## Mass Spectrometry (MS)

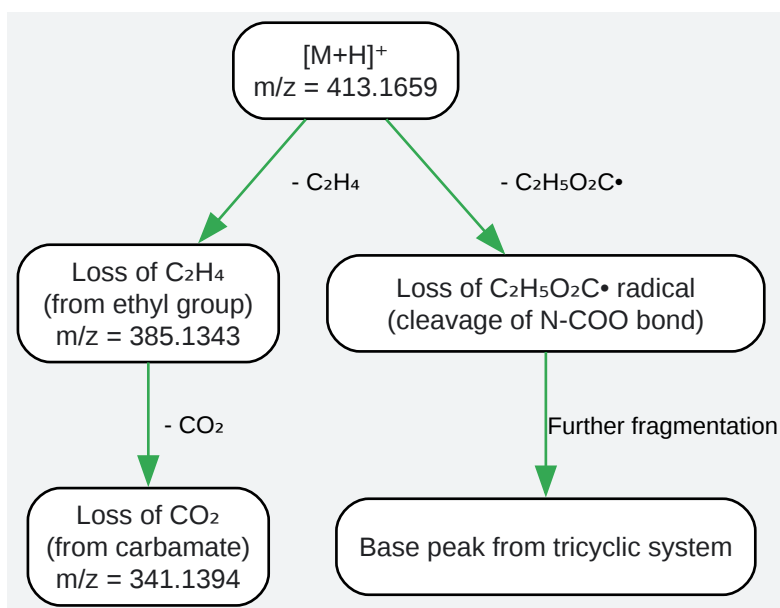
Mass spectrometry provides information about the mass and fragmentation pattern of a molecule. For **3-Methoxy Loratadine** (C<sub>23</sub>H<sub>25</sub>ClN<sub>2</sub>O<sub>3</sub>), the molecular ion peak will appear as a characteristic M/M+2 isotopic pattern due to the presence of the chlorine atom (<sup>35</sup>Cl/<sup>37</sup>Cl ratio of approximately 3:1).

### Predicted High-Resolution MS (ESI-TOF)

- Molecular Formula: C<sub>23</sub>H<sub>25</sub>ClN<sub>2</sub>O<sub>3</sub>
- Monoisotopic Mass: 412.1581 g/mol
- Predicted [M+H]<sup>+</sup>: 413.1659

### Predicted Fragmentation Pathway

The primary fragmentation is expected to involve the loss of the ethyl carbamate group and subsequent cleavages of the piperidine and cyclohepta rings.



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Caption: Predicted ESI-MS fragmentation pathway for **3-Methoxy Loratadine**.

## Experimental Protocols: A Guide to Data Acquisition

The following protocols are designed to provide a robust framework for acquiring high-quality spectroscopic data for **3-Methoxy Loratadine** and similar small molecules.

### NMR Spectroscopy Protocol

**Rationale:** The choice of deuterated chloroform ( $CDCl_3$ ) is standard for many organic molecules due to its excellent solubilizing properties and relatively clean spectral window. A high-field spectrometer (500 MHz or higher) is recommended to resolve complex multiplets in the aromatic and aliphatic regions.

Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **3-Methoxy Loratadine** and dissolve it in ~0.7 mL of deuterated chloroform ( $CDCl_3$ ) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrument Setup (500 MHz Spectrometer):**

- Tune and shim the probe for the sample.
- Acquire a  $^1\text{H}$  NMR spectrum with the following typical parameters:
  - Pulse Program: zg30
  - Number of Scans: 16
  - Acquisition Time: ~4 seconds
  - Relaxation Delay (D1): 2 seconds
  - Spectral Width: 20 ppm
- $^{13}\text{C}$  NMR Acquisition:
  - Acquire a proton-decoupled  $^{13}\text{C}$  NMR spectrum with the following typical parameters:
    - Pulse Program: zgpg30
    - Number of Scans: 1024 or more (as  $^{13}\text{C}$  has low natural abundance)
    - Relaxation Delay (D1): 2 seconds
    - Spectral Width: 240 ppm
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the  $^1\text{H}$  spectrum to the TMS peak at 0.00 ppm and the  $^{13}\text{C}$  spectrum to the  $\text{CDCl}_3$  residual peak at 77.16 ppm.

## FT-IR Spectroscopy Protocol

Rationale: Attenuated Total Reflectance (ATR) is a modern, rapid, and reliable technique for obtaining IR spectra of solid samples without the need for extensive sample preparation like KBr pellets.

Step-by-Step Methodology:

- Instrument Preparation: Record a background spectrum of the clean ATR crystal (typically diamond or germanium).
- Sample Analysis: Place a small amount of the solid **3-Methoxy Loratadine** powder onto the ATR crystal, ensuring good contact using the built-in pressure clamp.
- Data Acquisition:
  - Scan the sample over a range of 4000-400  $\text{cm}^{-1}$ .
  - Co-add 16 or 32 scans to improve the signal-to-noise ratio.
  - Resolution: 4  $\text{cm}^{-1}$ .
- Data Processing: The resulting spectrum is typically displayed in terms of transmittance or absorbance. Perform baseline correction if necessary.

## Mass Spectrometry Protocol

Rationale: Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like **3-Methoxy Loratadine**, typically yielding the protonated molecular ion  $[\text{M}+\text{H}]^+$  with minimal fragmentation. A Time-of-Flight (TOF) analyzer provides high mass accuracy, which is crucial for confirming the elemental composition.

### Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of **3-Methoxy Loratadine** ( $\sim 1 \mu\text{g/mL}$ ) in a suitable solvent system, such as 50:50 acetonitrile:water with 0.1% formic acid to promote protonation.
- Instrument Setup (LC-ESI-TOF MS):
  - Introduce the sample into the ESI source via direct infusion or through an HPLC system.
  - Set the ESI source to positive ion mode.
  - Typical ESI parameters:

- Capillary Voltage: 3.5 - 4.5 kV
  - Nebulizer Gas (N<sub>2</sub>): 1-2 Bar
  - Drying Gas (N<sub>2</sub>): 8-10 L/min
  - Source Temperature: 100-150 °C
- Data Acquisition: Acquire the mass spectrum over a relevant m/z range (e.g., 100-1000). For fragmentation studies (MS/MS), select the [M+H]<sup>+</sup> ion (m/z 413.2) as the precursor and apply collision-induced dissociation (CID) with varying collision energies.
  - Data Processing: Analyze the resulting spectrum to identify the molecular ion and major fragment ions. Use the instrument's software to calculate the elemental composition from the accurate mass measurement.

## Conclusion

This guide provides a foundational spectroscopic framework for the characterization of **3-Methoxy Loratadine**. The predictive data, based on sound chemical principles and analogous structures, offers a reliable reference for researchers engaged in the synthesis, purification, and analysis of this compound. The detailed protocols ensure that data acquisition is both systematic and robust, upholding the principles of scientific integrity and reproducibility. As with any analytical endeavor, these predicted values should be confirmed with experimental data on a certified reference standard when it becomes available.

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